Application Notes & Protocols: Strategic Functionalization of 2-Chloro-5-iodo-4-methylnicotinonitrile

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Compound of Interest

Compound Name:	*2-Chloro-5-iodo-4-methylnicotinonitrile*
CAS No.:	*1378864-45-9*
Cat. No.:	*B1427239*

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Introduction: A Versatile Heterocyclic Building Block

2-Chloro-5-iodo-4-methylnicotinonitrile is a highly functionalized pyridine derivative that serves as a valuable and versatile intermediate in the synthesis of complex organic molecules. Its utility in drug discovery, agrochemicals, and materials science stems from the differential reactivity of its two halogen substituents. The carbon-iodine bond at the 5-position is significantly more reactive towards palladium-catalyzed cross-coupling reactions than the carbon-chlorine bond at the 2-position. This reactivity difference allows for a programmed, site-selective functionalization, enabling the sequential introduction of diverse molecular fragments. Furthermore, the chloro group at the 2-position, activated by the electron-withdrawing nitrile group, is susceptible to nucleophilic aromatic substitution (SNAr). This guide provides detailed protocols and expert insights into the key transformations of this powerful synthetic scaffold.

Safety & Handling

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Before beginning any experimental work, it is imperative to consult the latest Safety Data Sheet (SDS) for **2-Chloro-5-iodo-4-methylnicotinonitrile** and all other reagents.

- Hazards: This compound may cause skin, eye, and respiratory irritation.[1] The toxicological properties have not been fully investigated.[1]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses or goggles, and chemical-resistant gloves. Work should be conducted in a well-ventilated fume hood.
- First Aid:
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[1]
  - Skin Contact: Wash off with soap and plenty of water.[1]
  - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
  - Ingestion: Rinse mouth with water and consult a physician.[1]
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations. Do not let the product enter drains.

Part 1: Site-Selective Cross-Coupling at the C5-Iodo Position

The carbon-iodine bond is significantly weaker and more readily undergoes oxidative addition to a Palladium(0) center compared to the carbon-chlorine bond.[2] This allows for highly selective functionalization at the C5 position under relatively mild conditions, leaving the C2-chloro group intact for subsequent transformations.

Suzuki-Miyaura Coupling: C-C Bond Formation

The Suzuki-Miyaura reaction is a robust method for forming carbon-carbon bonds between the pyridine core and various aryl or vinyl groups using organoboron reagents.[3]

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Mechanistic Insight: The reaction proceeds via a catalytic cycle involving three key steps: oxidative addition of the aryl iodide to a Pd(0) complex, transmetalation with a boronic acid (activated by a base), and reductive elimination to form the new C-C bond and regenerate the Pd(0) catalyst.[4] The base is crucial as it forms a boronate 'ate' complex, which enhances the nucleophilicity of the organic group on boron, facilitating transmetalation.[5]

Experimental Protocol: Synthesis of 2-Chloro-5-aryl-4-methylnicotinonitrile

- Reaction Setup: To a flame-dried Schlenk flask, add **2-Chloro-5-iodo-4-methylnicotinonitrile** (1.0 eq.), the desired arylboronic acid (1.2 eq.), and a palladium catalyst such as Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.05 eq.).
- Inert Atmosphere: Seal the flask with a septum, and evacuate and backfill with an inert gas (Argon or Nitrogen) three times.
- Solvent and Base Addition: Add a degassed solvent mixture, such as 1,4-dioxane and water (4:1 v/v). Add a base, typically aqueous sodium carbonate (Na_2CO_3) (2.0 M solution, 2.5 eq.) or potassium carbonate (K_2CO_3).
- Reaction: Heat the mixture to 80-90 °C and stir until the starting material is consumed, as monitored by TLC or LC-MS (typically 4-12 hours).
- Workup: Cool the reaction to room temperature. Dilute with ethyl acetate and water. Separate the organic layer, and wash with brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Sonogashira Coupling: C-C (Alkynyl) Bond Formation

The Sonogashira coupling enables the direct installation of an alkyne moiety at the C5 position, a valuable transformation for extending conjugation or as a handle for further reactions like click chemistry.[6]

Expert Insights: The classic Sonogashira reaction employs a dual-catalyst system: a palladium complex for the main cross-coupling cycle and a copper(I) salt (e.g., CuI) as a co-catalyst.[7]

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The copper salt reacts with the terminal alkyne to form a copper(I) acetylide intermediate, which then undergoes transmetalation with the palladium complex more readily than the alkyne itself. An amine base, such as triethylamine or piperidine, is used both as a base and often as a solvent.[8] Care must be taken to avoid the primary side reaction: the oxidative homocoupling of the terminal alkyne (Glaser coupling), which can be minimized by maintaining strictly anaerobic conditions.[8]

Experimental Protocol: Synthesis of 5-Alkynyl-2-chloro-4-methylnicotinonitrile

- Reaction Setup: To a Schlenk flask, add **2-Chloro-5-iodo-4-methylnicotinonitrile** (1.0 eq.), a palladium catalyst such as Dichlorobis(triphenylphosphine)palladium(II) [$PdCl_2(PPh_3)_2$] (0.03 eq.), and Copper(I) iodide (CuI) (0.05 eq.).
- Inert Atmosphere: Evacuate and backfill the flask with Argon three times.
- Reagent Addition: Add a degassed solvent such as anhydrous THF or DMF, followed by a degassed amine base (e.g., triethylamine, 3.0 eq.). Finally, add the terminal alkyne (1.5 eq.) via syringe.
- Reaction: Stir the mixture at room temperature or with gentle heating (40-60 °C) until completion (monitor by TLC or LC-MS).
- Workup: Quench the reaction with saturated aqueous ammonium chloride (NH_4Cl). Extract the product with an organic solvent like ethyl acetate.
- Purification: Combine the organic layers, wash with brine, dry over Na_2SO_4, and concentrate. Purify the residue by flash column chromatography.

Buchwald-Hartwig Amination: C-N Bond Formation

This reaction is a powerful method for forming carbon-nitrogen bonds, allowing for the introduction of primary or secondary amines at the C5 position.[9]

Causality Behind Component Choice: The Buchwald-Hartwig amination requires a specific combination of a palladium precursor, a sterically hindered, electron-rich phosphine ligand, and a strong, non-nucleophilic base.[10][11]

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- Ligands (e.g., XPhos, SPhos, BINAP): These bulky ligands promote the reductive elimination step, which is often the rate-limiting step in the catalytic cycle, and stabilize the monoligated Pd(0) species.[9]

- Bases (e.g., NaOt-Bu, K_3PO_4, Cs_2CO_3): A strong base is required to deprotonate the amine, forming the amide that participates in the catalytic cycle. The choice of base depends on the amine's pKa and the tolerance of other functional groups.[10]

Experimental Protocol: Synthesis of 5-Amino-2-chloro-4-methylnicotinonitrile Derivatives

- Reaction Setup: In a glovebox or under a strong flow of argon, add a palladium precursor (e.g., $Pd_2(dba)_3$, 0.02 eq.), a suitable phosphine ligand (e.g., Xantphos, 0.05 eq.), and the base (e.g., Cesium Carbonate (Cs_2CO_3), 1.5 eq.) to a dry reaction vessel.

- Reagent Addition: Add **2-Chloro-5-iodo-4-methylnicotinonitrile** (1.0 eq.) and the desired amine (1.3 eq.).

- Solvent and Reaction: Add a dry, degassed solvent (e.g., toluene or 1,4-dioxane). Seal the vessel and heat to 90-110 °C, stirring vigorously until the reaction is complete.

- Workup: Cool the reaction, dilute with ethyl acetate, and filter through a pad of Celite to remove inorganic salts and catalyst residues.

- Purification: Concentrate the filtrate and purify the crude product by column chromatography.

Part 2: Nucleophilic Aromatic Substitution (SNAr) at the C2-Chloro Position

The chloro group at the C2 position is activated towards nucleophilic attack by the strong electron-withdrawing effect of the adjacent nitrile group and the ring nitrogen.[12] While less reactive than the C5-iodo site in cross-coupling, it readily undergoes SNAr with strong nucleophiles, often requiring elevated temperatures.

Mechanistic Principle: The SNAr reaction proceeds via a two-step addition-elimination mechanism. The nucleophile attacks the electron-deficient carbon bearing the chlorine, forming a resonance-stabilized anionic intermediate known as a Meisenheimer complex.[13] In the subsequent step, the aromaticity is restored by the expulsion of the chloride leaving group.[14]

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Experimental Protocol: Synthesis of 2-Amino-5-iodo-4-methylnicotinonitrile

- Reaction Setup: In a sealed tube or microwave vial, combine **2-Chloro-5-iodo-4-methylnicotinonitrile** (1.0 eq.) and the desired amine (e.g., pyrrolidine, 2.5 eq.).
- Solvent: Add a high-boiling polar aprotic solvent such as N-Methyl-2-pyrrolidone (NMP) or Dimethyl Sulfoxide (DMSO).
- Reaction: Seal the vessel tightly and heat the mixture to 120-150 °C (conventional heating) or 180-220 °C (microwave irradiation) for 2-18 hours.[15] Monitor the reaction for the disappearance of the starting material.
- Workup: After cooling to room temperature, pour the reaction mixture into a large volume of water. A precipitate may form, which can be collected by filtration. Alternatively, extract the aqueous mixture with an organic solvent (e.g., ethyl acetate).
- Purification: Wash the collected solid or the organic extracts with water and brine. Dry and concentrate the organic phase. Purify the product by recrystallization or column chromatography.

Data & Workflow Visualization

Table 1: Summary of Typical Reaction Conditions

Reaction Type	Position	Coupling Partner	Catalyst System	Base	Solvent	Temperature (°C)
Suzuki-Miyaura	C5 (Iodo)	Ar-B(OH)$_2$	Pd(PPh$_3$)$_4$	Na$_2$CO$_3$ / K$_2$CO$_3$	Dioxane/H$_2$O	80 - 90
Sonogashira	C5 (Iodo)	Terminal Alkyne	PdCl$_2$(PPh$_3$)$_2$ / CuI	Et$_3$N / Piperidine	THF / DMF	25 - 60
Buchwald-Hartwig	C5 (Iodo)	R$_2$NH	Pd$_2$(dba)$_3$ / Xantphos	Cs$_2$CO$_3$	Toluene / Dioxane	90 - 110
SNAr	C2 (Chloro)	R$_2$NH	Catalyst-free	Amine (excess)	NMP / DMSO	120 - 180

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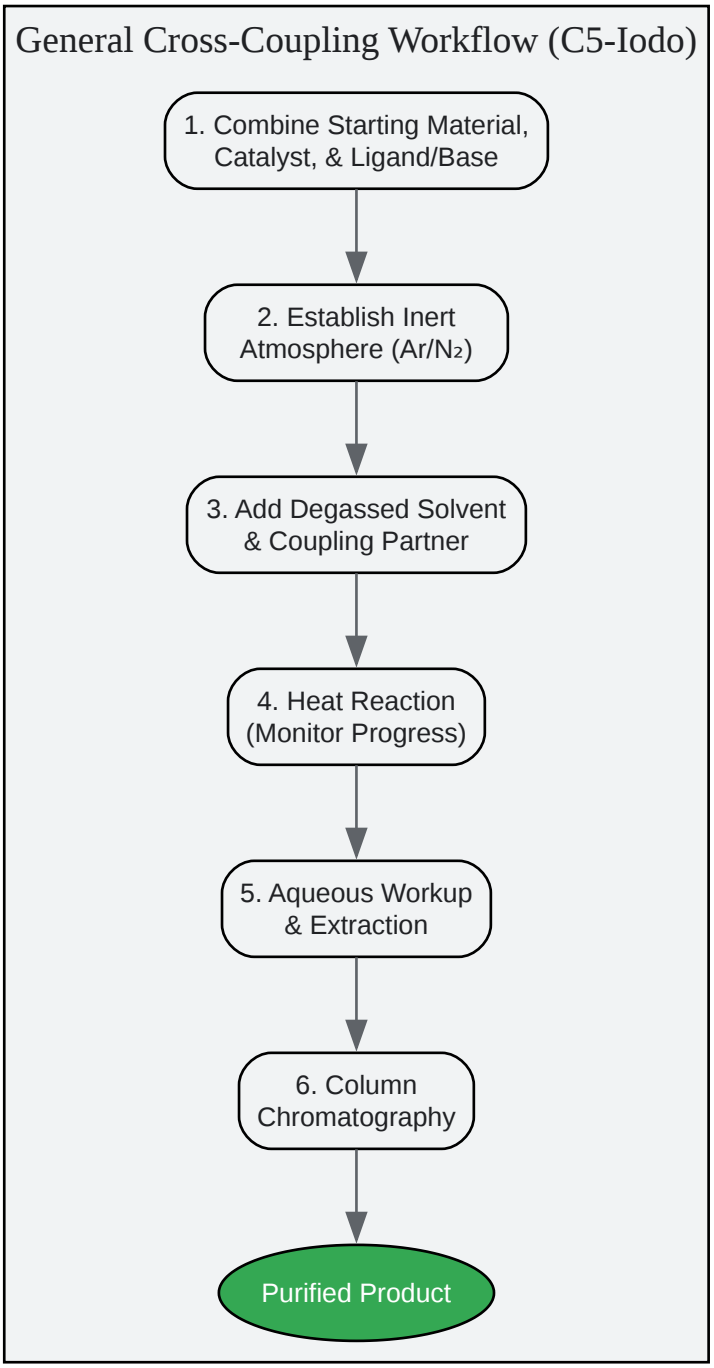
Diagrams



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Caption: General experimental workflow for cross-coupling reactions.

Caption: Selective functionalization pathways for the title compound.

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